

Lophanthoidin E: A Technical Overview of a Diterpenoid Natural Product

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Compound of Interest

Compound Name: *Lophanthoidin E*

Cat. No.: *B1180794*

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Abstract

Lophanthoidin E is an abietane-type diterpenoid, a class of natural products known for their diverse biological activities. This document provides a comprehensive technical guide to **Lophanthoidin E**, detailing its discovery, chemical properties, and the analytical methods used for its characterization. Due to the limited publicly available information, this guide focuses on the known analytical data and provides a speculative workflow for its isolation and analysis based on common practices for diterpenoid extraction.

Introduction

Diterpenoids are a large and structurally diverse class of secondary metabolites found throughout the plant kingdom, particularly in the Lamiaceae family. These compounds are biosynthesized from geranylgeranyl pyrophosphate and often exhibit a wide range of biological activities, including anti-inflammatory, antimicrobial, and cytotoxic effects. **Lophanthoidin E** belongs to the abietane subclass of diterpenoids. While specific biological activities for **Lophanthoidin E** have not been extensively reported in readily accessible literature, its structural class suggests potential for further investigation in drug discovery programs.

Discovery and Sourcing

Information regarding the initial discovery and isolation of **Lophanthoidin E** is not widely available in common scientific databases. However, evidence suggests its characterization as part of a series of related diterpenoids, the lophanthoidins. The nomenclature strongly points to its origin from a plant species within the *Lophanthus* genus, with *Lophanthus anisatus* being a likely candidate, a plant known to produce other lophanthoidins.

Physicochemical Properties

A summary of the known physicochemical properties of **Lophanthoidin E** is presented in Table 1. This data is crucial for its identification and characterization in a laboratory setting.

Table 1: Physicochemical Properties of **Lophanthoidin E**

Property	Value	Source
Molecular Formula	C ₂₂ H ₃₀ O ₇	[1]
Molecular Weight	406.47 g/mol	[1]
CAS Number	120462-45-5	-
Type	Abietane Diterpenoid	[1]

Experimental Data and Characterization

Detailed experimental protocols for the isolation and characterization of **Lophanthoidin E** are not explicitly available. However, based on typical methods for diterpenoid analysis and the limited data from a doctoral thesis, a speculative workflow and the known analytical data are presented below.

Mass Spectrometry

High-resolution mass spectrometry (HRMS) is a key technique for determining the elemental composition of a molecule.

Table 2: Mass Spectrometry Data for **Lophanthoidin E**

Ion	m/z (observed)	Formula	Description	Source
[M-H] ⁻	405.1941	C ₂₂ H ₂₉ O ₇	Deprotonated parent ion	[1]
[M-H-CH ₃ COOH] ⁻	345.1727	C ₂₀ H ₂₅ O ₅	Fragment ion from neutral loss of acetic acid	[1]
[M-H-CH ₃ COOH-H ₂ O] ⁻	327.1621	C ₂₀ H ₂₃ O ₄	Further fragmentation with loss of water	

Liquid Chromatography

The retention time of a compound in liquid chromatography is a characteristic property under specific conditions.

Table 3: Chromatographic Data for **Lophanthoidin E**

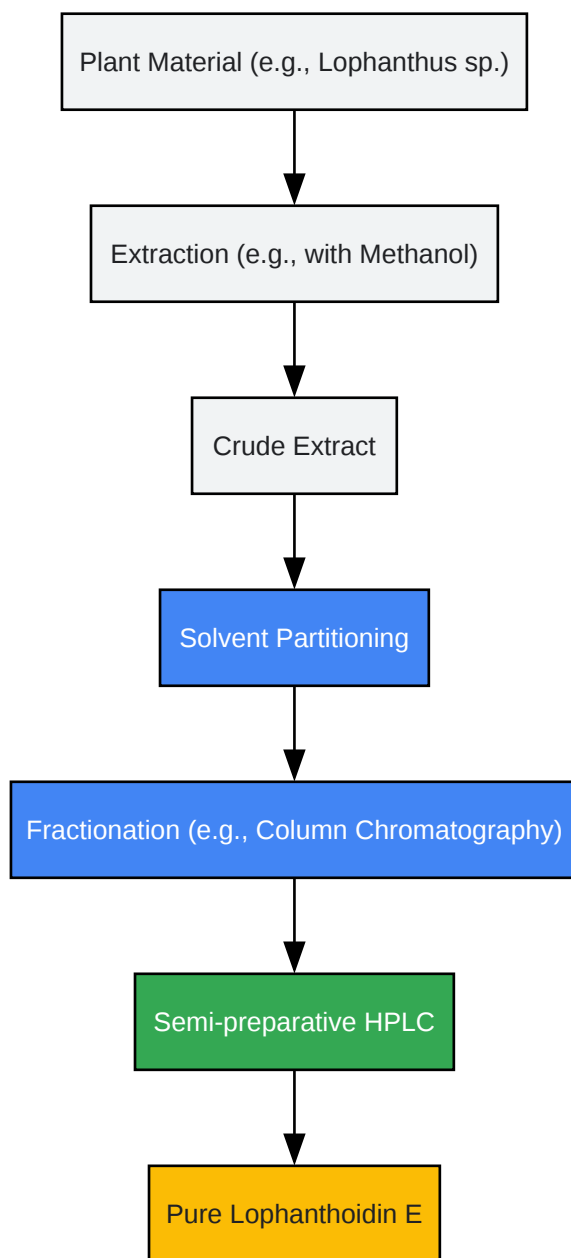
Technique	Retention Time (min)	Conditions	Source
LC-MS	18.99	Not specified	

Postulated Experimental Workflows

The following diagrams illustrate the logical workflows that would typically be employed for the isolation and structural elucidation of a natural product like **Lophanthoidin E**.

Isolation and Purification Workflow

This diagram outlines the general steps involved in extracting and purifying a diterpenoid from a plant source.

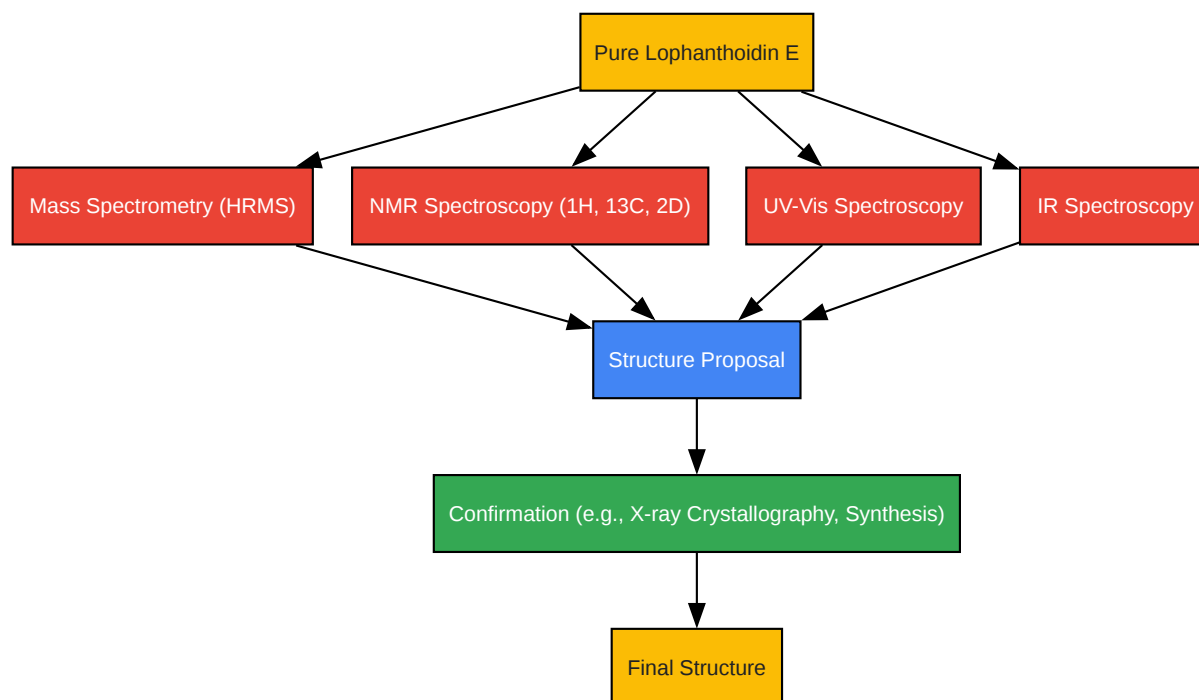


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Fig. 1: General workflow for the isolation of **Lophanthoidin E**.

Structural Elucidation Workflow

This diagram illustrates the analytical techniques typically used to determine the chemical structure of a purified natural product.



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Fig. 2: Standard workflow for structural elucidation.

Conclusion and Future Directions

Lophanthoidin E represents a structurally interesting abietane diterpenoid with potential for biological activity. The currently available data, primarily from mass spectrometry, provides a foundation for its identification. However, a significant gap in knowledge exists regarding its complete spectroscopic characterization, biological activity, and mechanism of action. Future research should focus on the re-isolation of **Lophanthoidin E** to obtain a complete set of NMR data for full structural elucidation. Subsequently, comprehensive screening for biological activities would be warranted to explore its therapeutic potential. The development of a total synthesis route would also be valuable for confirming its structure and providing a sustainable source for further investigation.

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References

- 1. horticulturejournal.usamv.ro [horticulturejournal.usamv.ro]
- To cite this document: BenchChem. [Lophanthoidin E: A Technical Overview of a Diterpenoid Natural Product]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1180794#lophanthoidin-e-discovery-and-history]

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